

2,2'-Dihydroxy-4',6'-dimethoxychalcone proper disposal procedures

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Compound of Interest

Compound Name: 2,2'-Dihydroxy-4',6'-dimethoxychalcone

Cat. No.: B1337040

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Topic: **2,2'-Dihydroxy-4',6'-dimethoxychalcone** Proper Disposal Procedures Role: Senior Application Scientist Audience: Researchers, Laboratory Managers, and EHS Officers^[1]

Executive Summary & Chemical Profile

2,2'-Dihydroxy-4',6'-dimethoxychalcone (DDC) is a bioactive flavonoid derivative often utilized in antiproliferative and anti-inflammatory research.^[1] While not classified as an acutely toxic "P-listed" substance under US EPA RCRA regulations, it poses specific environmental risks—specifically WGK 3 (Severe Hazard to Waters)—and is a Category 2 Skin/Eye Irritant.^[1]

As a Senior Application Scientist, my directive is clear: Treat this compound as a high-priority environmental pollutant. The disposal protocol below prioritizes the prevention of aquatic release and the mitigation of contact dermatitis caused by its phenolic moieties.

Chemical Hazard Profile

Property	Data	Operational Implication
Physical State	Yellow Crystalline Solid	High risk of dust generation; use weighing boats and antistatic devices.[1]
Combustibility	Storage Class 11 (Combustible Solid)	Do not dispose of in general trash; risk of fire in compactor.
Aquatic Toxicity	WGK 3 (Severe Hazard)	ZERO DRAIN DISPOSAL. All rinsates must be collected.
Reactivity	Phenolic (Weak Acid)	Incompatible with strong oxidizers and strong bases.
Signal Word	WARNING	Causes skin/eye irritation (H315/H319).[2]

Personal Protective Equipment (PPE) Matrix

Standard latex gloves are insufficient for handling phenolic chalcones due to potential permeation.

- Hand Protection: Double-gloving is required.[1] Inner layer: Latex or Nitrile (4 mil). Outer layer: Nitrile (minimum 5 mil).[1]
- Respiratory Protection: If handling >50 mg of dry powder outside a fume hood, an N95 respirator is mandatory to prevent mucous membrane irritation.
- Eye Protection: Chemical splash goggles (ANSI Z87.[1]1) are preferred over safety glasses due to the fine particulate nature of the solid.

Operational Disposal Workflow

The following protocols are designed to ensure compliance with RCRA (40 CFR 261) and Best Management Practices (BMP) for bioactive organics.

Scenario A: Disposal of Pure Solid (Expired or Surplus)

Rationale: Incineration is the only validated method to destroy the chalcone backbone effectively.

- Containment: Transfer the solid DDC into a screw-top glass vial or a high-density polyethylene (HDPE) wide-mouth jar.
- Labeling: Affix a hazardous waste label.
 - Constituent: "2,2'-Dihydroxy-4',6'-dimethoxychalcone"[1][3]
 - Hazard Checkbox: "Toxic" and "Irritant." [2]
- Secondary Packaging: Place the primary container into a transparent, sealable bag (e.g., Ziploc) to contain any exterior dust.
- Disposal Stream: Deposit into the Solid Hazardous Waste Drum (typically black or yellow barrel) destined for high-temperature incineration. [1]

Scenario B: Disposal of Solutions (HPLC Waste / Mother Liquors)

Rationale: Segregation is critical. Halogenated solvents (e.g., DCM) require different incineration protocols than non-halogenated solvents (e.g., Ethanol/DMSO).

- Identify the Solvent:
 - Group 1 (Non-Halogenated): Ethanol, Methanol, DMSO, Acetone.
 - Group 2 (Halogenated): Dichloromethane (DCM), Chloroform.
- Pre-Disposal Check: Ensure the solution pH is between 5 and 9. If the solution is highly acidic (due to added TFA or HCl), neutralize strictly if your local EHS protocol requires it; otherwise, tag as "Acidic Organic Waste."
- Transfer: Pour into the appropriate waste carboy (See Diagram below).
 - Crucial Step: Do NOT fill carboys >90% full. Leave headspace for vapor expansion.

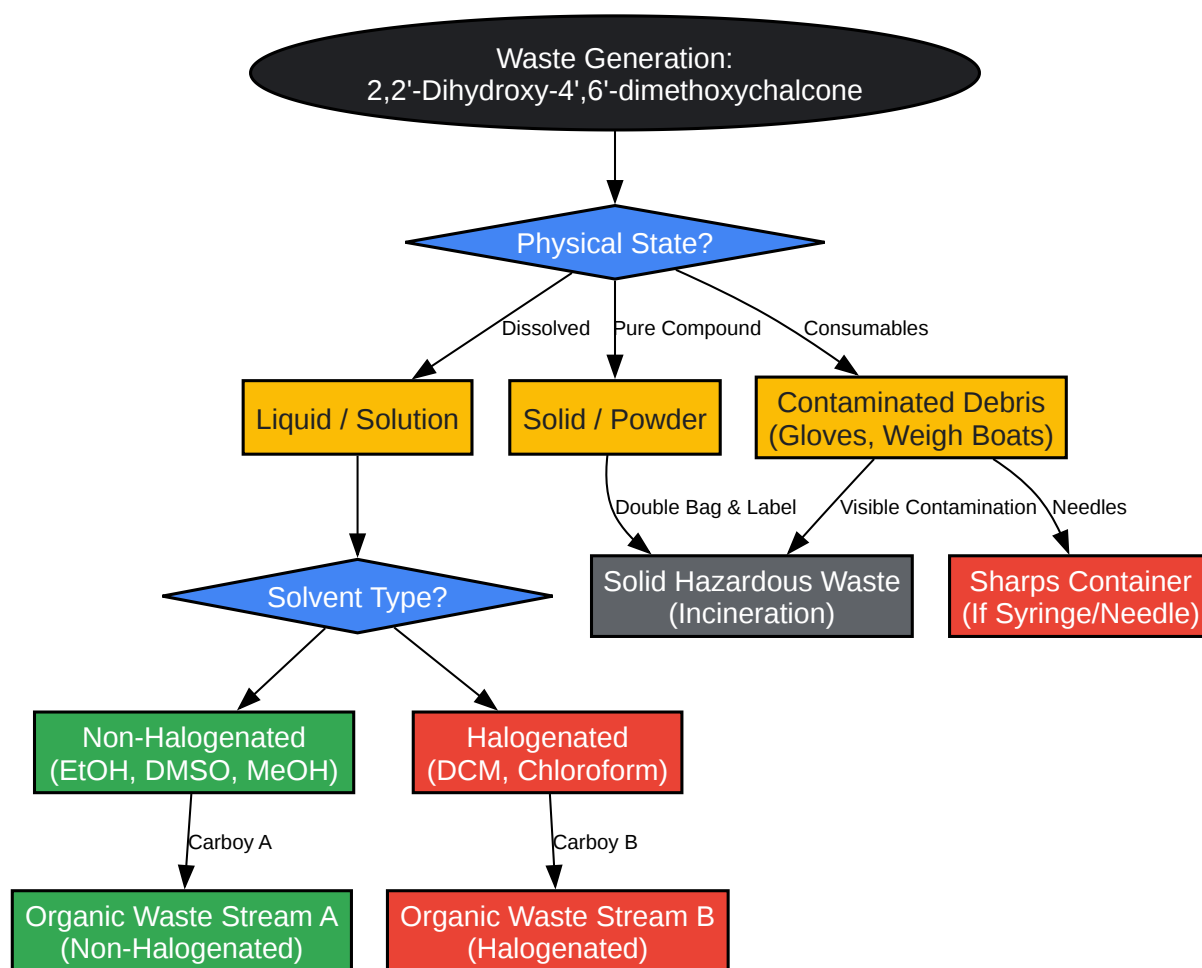
- Rinsing: Triple-rinse the original vessel with the same solvent used in the experiment. Add this rinsate to the waste carboy. Do not rinse with water down the sink.

Scenario C: Contaminated Debris (Weigh Boats, Syringes, Gloves)

- Solids: Weigh boats and gloves contaminated with visible yellow powder must be placed in a Hazardous Solid Waste bag (clear or red, depending on facility).
- Sharps: Syringes used for DDC injection must go into a Hard-Walled Biohazard/Sharps Container, regardless of whether they are "biohazardous" in the biological sense.^[1] This prevents downstream injury and chemical exposure.

Visual Decision Logic (Disposal Flowchart)

The following diagram illustrates the decision-making process for segregating DDC waste streams.



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Figure 1: Decision tree for segregating **2,2'-Dihydroxy-4',6'-dimethoxychalcone** waste streams based on physical state and solvent composition.[1]

Spill Management Protocol

In the event of a spill, immediate action prevents the spread of fine particulate matter.

Spill Type	Immediate Action	Cleanup Material	Disposal
Dry Powder	STOP. Do not sweep vigorously (creates dust).[1]	Cover with wet paper towels (water or ethanol) to dampen. Scoop up.	Solid Hazardous Waste
Liquid (Small)	Alert nearby personnel.	Absorbent pads or vermiculite.	Solid Hazardous Waste
Skin Contact	Remove contaminated clothing.	Wash with soap and water for 15 minutes. [4]	N/A (Medical Review)

Critical Note: Do not use bleach (sodium hypochlorite) to clean spills of this compound immediately. While oxidation is a degradation pathway, uncontrolled mixing of strong oxidizers with bulk phenolics can be exothermic. Use simple soap/water or ethanol for physical removal first.

Regulatory & Compliance Documentation

When filling out your institution's waste tags, use the following data to ensure EHS compliance.

- Proper Shipping Name: Waste Environmentally Hazardous Substance, Solid, n.o.s. (**2,2'-Dihydroxy-4',6'-dimethoxychalcone**).[1]
- RCRA Waste Codes:
 - If pure: Not strictly P-listed, but treat as Toxic.[1]
 - If in Acetone/Methanol: Add D001 (Ignitable).[1]
 - If in DCM: Add F002 (Spent Halogenated Solvent).[1]
- WGK Classification: Class 3 (Severe Hazard to Waters) – Strictly enforce "No Drain Disposal".[1]

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